

Verifying Surface Hydrophobicity Changes: A Comparative Guide to Contact Angle Measurement

Author: BenchChem Technical Support Team. **Date:** December 2025

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For researchers, scientists, and drug development professionals, understanding and verifying changes in surface hydrophobicity is crucial for a multitude of applications, from biomaterial interactions to drug delivery systems. Contact angle measurement stands as a primary and direct method for quantifying these changes. This guide provides a comparative overview of contact angle measurement techniques, supported by experimental data, to aid in the selection and application of the most suitable method for your research needs.

The wettability of a solid surface by a liquid is determined by the balance of interfacial tensions between the solid, liquid, and vapor phases. This is quantified by the contact angle (θ), the angle at which the liquid-vapor interface meets the solid-liquid interface. A high contact angle ($>90^\circ$) indicates a hydrophobic surface (low wettability), while a low contact angle ($<90^\circ$) signifies a hydrophilic surface (high wettability). Modifications to a material's surface chemistry or topography can significantly alter its hydrophobic character, a change that can be precisely tracked by measuring the contact angle before and after treatment.

Comparing Common Contact Angle Measurement Techniques

The most prevalent method for determining static contact angles is the sessile drop method. This technique involves depositing a small liquid droplet onto the solid surface and capturing a

profile image to measure the angle formed at the three-phase contact point. Its popularity stems from its simplicity, versatility, and the minimal sample volume required.[1][2]

For a more in-depth analysis of surface heterogeneity and liquid adhesion, dynamic contact angle measurements are employed. These measure the advancing contact angle (ACA) and receding contact angle (RCA). The ACA is the maximum angle, observed as a droplet is expanded, while the RCA is the minimum angle, seen as the droplet is contracted.[2] The difference between these two angles is the contact angle hysteresis (CAH), which provides insight into surface roughness, chemical heterogeneity, and the "stickiness" of the surface to the liquid.[3][4][5] A low CAH is a key characteristic of superhydrophobic surfaces, indicating that water droplets can easily roll off.[6]

The following table provides a comparison of key contact angle measurement techniques:

Technique	Principle	Advantages	Disadvantages	Best Suited For
Sessile Drop (Static)	A stationary liquid droplet is placed on a solid surface, and the contact angle is measured from a profile image.[2]	Simple, fast, requires small sample volume. [1]	Provides a single static value, which may not fully characterize heterogeneous surfaces.[7]	Quick assessment of surface wettability, quality control.
Sessile Drop (Dynamic)	The volume of a droplet on the surface is increased and decreased to measure the advancing and receding contact angles.[6]	Provides more comprehensive information about surface heterogeneity and adhesion through contact angle hysteresis. [3]	More complex and time-consuming than static measurements.	Characterizing novel materials, understanding liquid-surface interactions in detail.
Captive Bubble	An air bubble is placed underneath a solid surface submerged in a liquid, and the contact angle is measured through the bubble.	Ideal for highly hydrophilic or soft, swellable materials like hydrogels. Avoids issues with rapid droplet spreading or absorption.	Can be more technically challenging to set up.	Analyzing contact lenses, biomaterials in aqueous environments.
Wilhelmy Plate	A solid plate is immersed in or withdrawn from a liquid, and the force exerted on the plate is used	Provides an average contact angle over a larger surface area, highly reproducible.[8]	Requires a sample with uniform geometry and a larger volume of liquid.	Characterizing fibers, films, and other uniformly shaped materials.

to calculate the
contact angle.

Experimental Data: Surface Modification and its Impact on Contact Angle

Various surface modification techniques can be employed to alter the hydrophobicity of a material. The following table summarizes experimental data demonstrating the effect of different treatments on the water contact angle of various substrates.

Substrate Material	Surface Modification Treatment	Water Contact Angle (θ) Before Treatment	Water Contact Angle (θ) After Treatment	Reference
Polypropylene (PP)	Air Plasma Treatment (3 seconds)	$>100^\circ$	64°	[9]
Polycarbonate (PC)	Plasma Surface Treatment	80°	40°	[10]
Polymethyl Methacrylate (PMMA)	Plasma Surface Treatment	65°	50°	[10]
Glass	Silanization (Dichlorooctamethyltetrasiloxane)	$\sim 30^\circ$	$\sim 95^\circ$	[11]
Glass	Femtosecond Laser Texturing and Silanization	$<90^\circ$	$>110^\circ$	[12]
Zinc Coated Steel	Electrodeposition and Silicone Coating	Not specified	130°	[13]
Smooth PTFE	N/A	Advancing: 98° , Receding: 81°	N/A	[14]
Superhydrophobic PTFE	N/A	Advancing: 151° , Receding: 144°	N/A	[14]

Experimental Protocol: Sessile Drop Contact Angle Measurement

This protocol outlines the steps for measuring static, advancing, and receding contact angles using the sessile drop method with a goniometer.

1. Sample Preparation:

- Ensure the sample surface is clean, dry, and free of contaminants.
- Place the sample on the horizontal stage of the goniometer.

2. Instrument Setup:

- Use a high-resolution camera to view the droplet profile.
- The camera's optical axis should be parallel to the sample surface.[\[15\]](#)
- A diffuse light source should be positioned behind the droplet to create a clear silhouette.

3. Static Contact Angle Measurement:

- A syringe with a fine needle is used to gently deposit a droplet of the test liquid (e.g., deionized water) onto the sample surface. A typical droplet volume is a few microliters.
- Capture a still image of the droplet once it has stabilized on the surface.
- Use the goniometer's software to analyze the image and calculate the contact angle. The software typically fits a mathematical model (e.g., Young-Laplace) to the droplet shape to determine the angle at the three-phase contact line.[\[16\]](#)

4. Dynamic Contact Angle Measurement (Advancing and Receding):

- Advancing Angle:
 - Deposit a droplet on the surface.
 - Slowly increase the volume of the droplet by adding more liquid through the needle, which remains in the droplet.[\[15\]](#)
 - As the droplet volume increases, the contact line will eventually advance outwards.
 - Record a video of this process and measure the contact angle at the moment the contact line begins to move.[\[7\]](#)

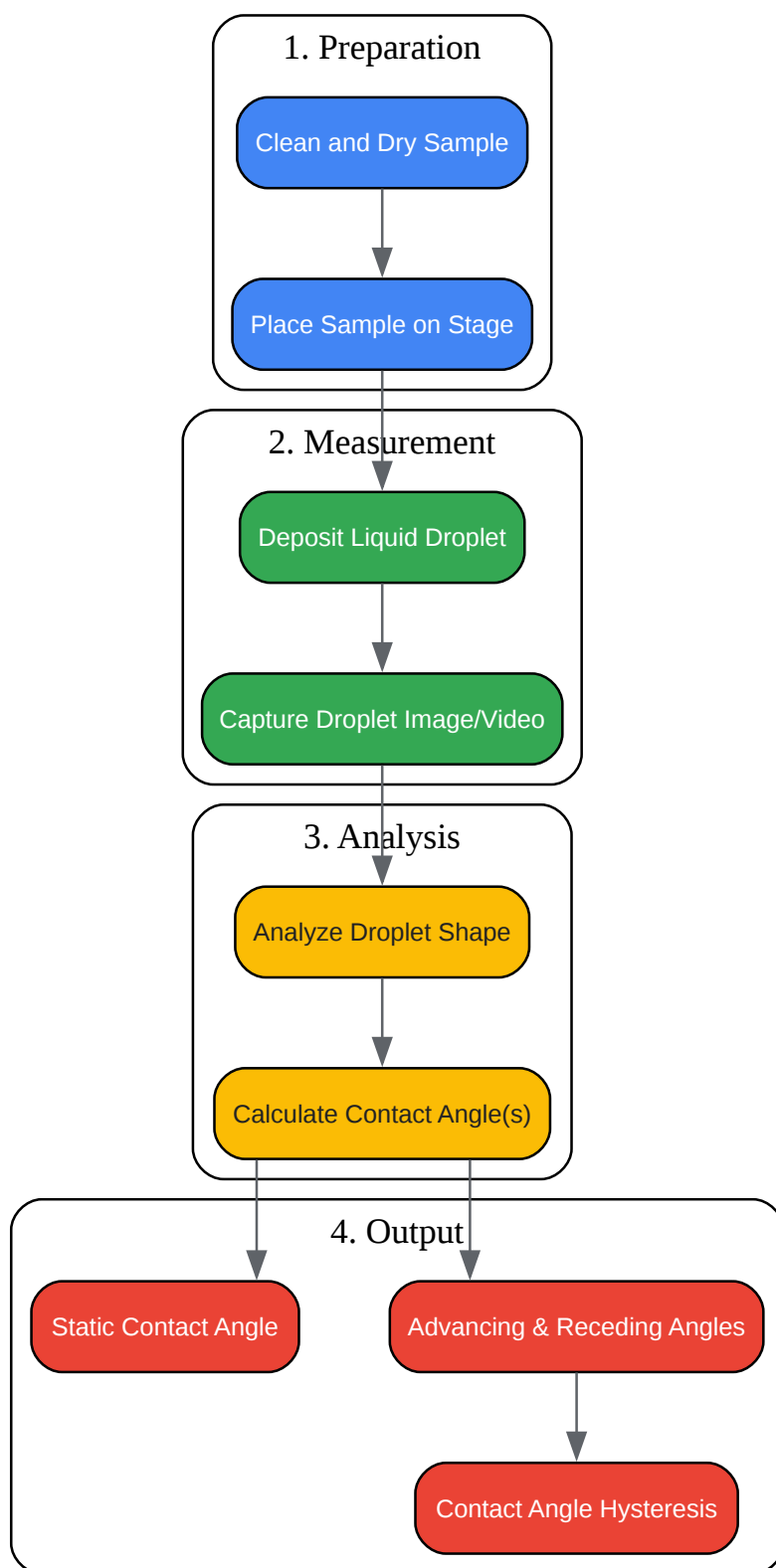
- Receding Angle:
 - From the enlarged droplet, slowly withdraw the liquid back into the syringe.
 - The contact line will eventually recede inwards.
 - Record this process and measure the contact angle at the point where the contact line starts to retract.^[7]

5. Data Analysis:

- Perform multiple measurements at different locations on the sample surface to ensure reproducibility and to account for any surface heterogeneity.
- Calculate the average and standard deviation of the contact angle values.
- For dynamic measurements, calculate the contact angle hysteresis (CAH = Advancing Angle - Receding Angle).

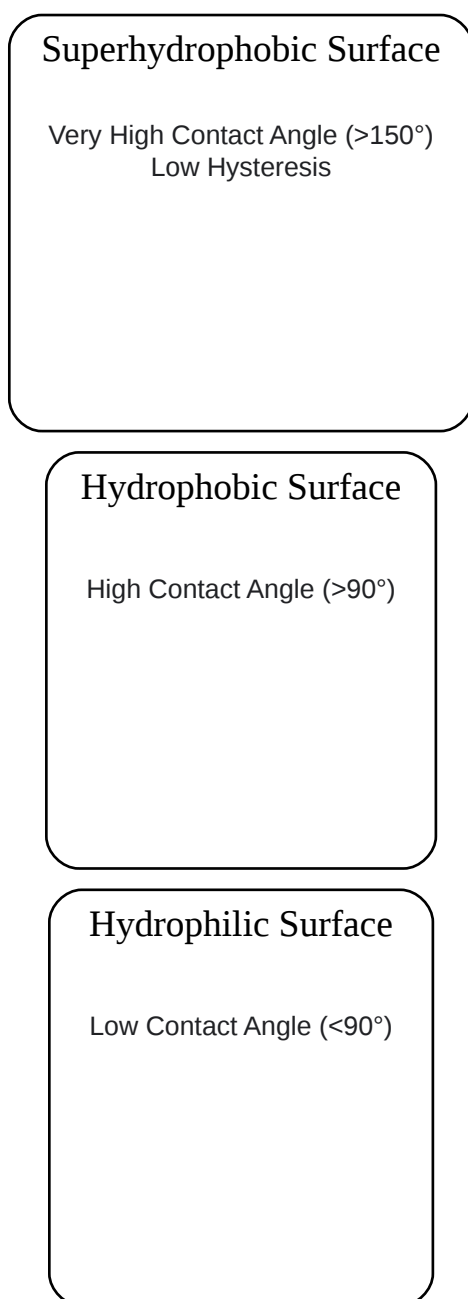
Visualizing the Process and Concepts

To better illustrate the workflow and the underlying principles, the following diagrams are provided.



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Caption: Experimental workflow for contact angle measurement.



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Caption: Visual representation of contact angles on different surfaces.

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- To cite this document: BenchChem. [Verifying Surface Hydrophobicity Changes: A Comparative Guide to Contact Angle Measurement]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b048188#contact-angle-measurement-to-verify-surface-hydrophobicity-changes>]

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